

Application Notes and Protocols for Biosensor-Based Detection of Dehydro-Metabolites

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Compound of Interest

Compound Name: Dehydro-

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Introduction

Dehydro-metabolites, such as dehydroepiandrosterone (DHEA) and its sulfated form (DHEA-S), are crucial biomarkers in various physiological and pathological processes. Their accurate and sensitive detection is vital for clinical diagnostics, drug development, and doping control. Biosensors offer a rapid, specific, and cost-effective alternative to traditional analytical methods for the quantification of these small molecules. This document provides detailed application notes and protocols for the development and use of electrochemical and surface plasmon resonance (SPR) biosensors for the detection of **dehydro**-metabolites.

I. Electrochemical Immunosensor for DHEA-S Detection

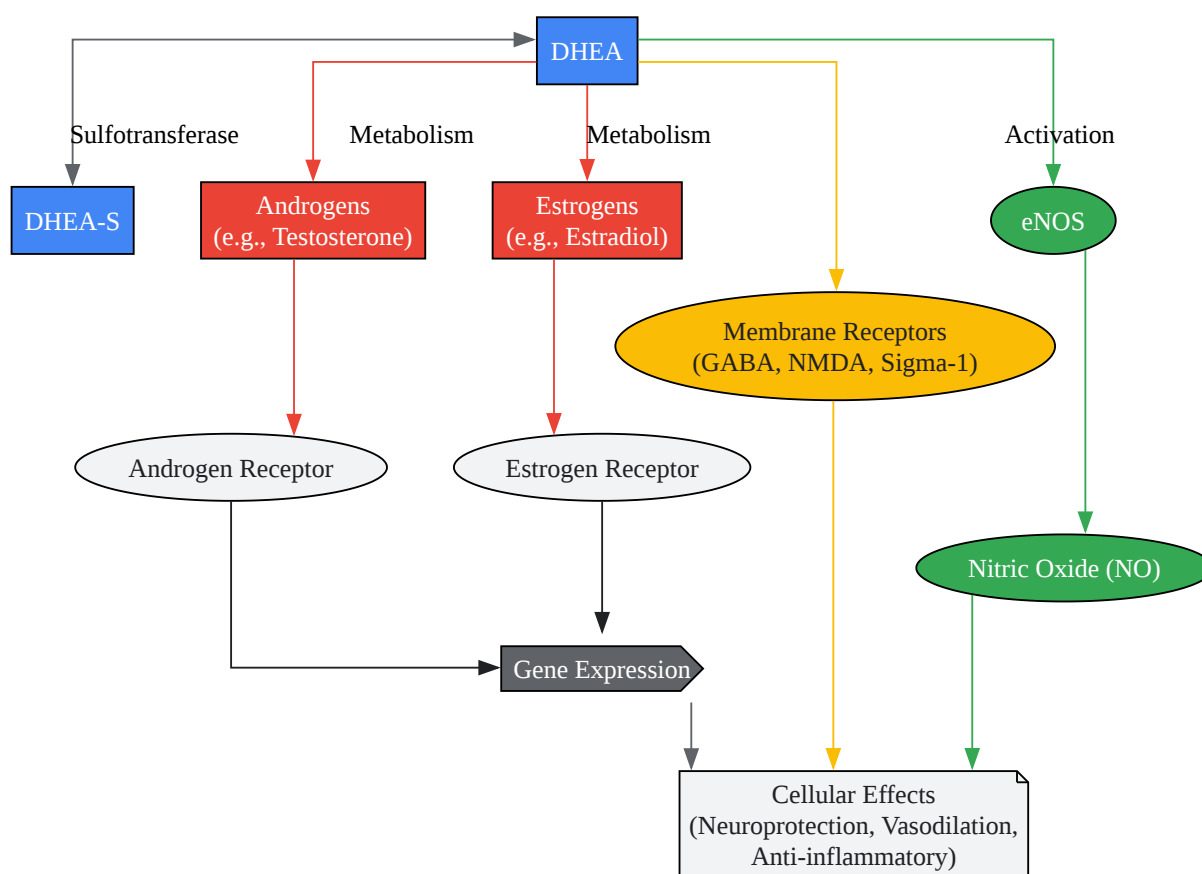
Electrochemical biosensors provide a highly sensitive platform for the detection of **dehydro**-metabolites by converting the binding event between an antibody and the target analyte into a measurable electrical signal.

Quantitative Data

Parameter	Value	Reference
Analyte	Dehydroepiandrosterone 3-Sulfate (DHEA-S)	[1][2]
Biosensor Type	Antibody-based Electrochemical Immunosensor	[1][2]
Electrode	Gold (Au)	[1][2]
Linear Range	2.5–100 ng/mL	[1]
Limit of Detection (LOD)	3.971 ng/mL	[1]
Repeatability (\pm S.D.)	0.033	[1]
Coefficient of Variation (%)	1.030	[1]

Experimental Workflow





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References

- 1. An Electrochemical Biosensor Platform for Testing of Dehydroepiandrosterone 3-Sulfate (DHEA-S) as a Model for Doping Ma... [ouci.dntb.gov.ua]
- 2. researchgate.net [researchgate.net]
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